Preparation of RSV604 Racemate Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: *RSV604 racemate*

Cat. No.: *B2548898*

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Introduction

RSV604 is a novel, potent, and selective small molecule inhibitor of the Respiratory Syncytial Virus (RSV) replication.[1][2][3][4] It functions by targeting the viral nucleocapsid (N) protein, a critical component of the viral replication complex, thereby inhibiting both viral RNA synthesis and the infectivity of progeny virions.[5][6][7][8][9][10] The active antiviral component is the (S)-enantiomer; the racemic mixture, while containing the active compound, exhibits lower potency.[1][4][11][12] This document provides a detailed protocol for the preparation of a stock solution of the **RSV604 racemate** in dimethyl sulfoxide (DMSO), intended for use in in vitro research applications.

Chemical and Physical Properties

A summary of the key chemical and physical properties of RSV604 is presented in Table 1. This information is crucial for accurate stock solution preparation and handling.

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Property	Value	Reference
Systematic Name	(S)-1-(2-fluorophenyl)-3-(2-oxo-5-phenyl-2,3-dihydro-1H-benzo[e][1][6]di-azepin-3-yl)-urea	[1]
Racemate CAS No.	676128-62-4	[11][12]
(S)-enantiomer CAS No.	676128-63-5	[13][14]
Molecular Formula	$C_{22}H_{17}FN_4O_2$	[1][14]
Molar Mass	388.4 g/mol	[1][14]
Appearance	White powder	[1]
Melting Point	243 to 245°C (decomposition)	[1]
Solubility in DMSO	20 mg/mL	[14]

Biological Activity

RSV604 demonstrates significant antiviral activity against both A and B subtypes of RSV. The racemate is reported to be less potent than the isolated (S)-enantiomer.[11][12] The mechanism of action involves the inhibition of the RSV N protein, which is essential for viral genome encapsidation and serves as the template for the viral RNA-dependent RNA polymerase.[8] Table 2 summarizes the reported biological activity of the active (S)-enantiomer, which provides a benchmark for researchers.

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Parameter	Value	Cell Line/Assay	Reference
Average EC_{50} (40 clinical isolates)	0.8 ± 0.2 µM	Plaque Reduction Assay	[1]
EC_{50} (RSV A2 strain)	~2 µM	RSV ELISA	[15]
EC_{50} (RSV-induced cell death)	0.86 µM	XTT Assay in HEp-2 cells	[3][13]
Kd (binding to N protein)	1.6 µM	[13]	

Experimental Protocol: Preparation of a 10 mM RSV604 Racemate Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **RSV604 racemate** in DMSO.

Materials:

- **RSV604 racemate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-weighing Preparations:

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- Ensure the analytical balance is calibrated and level.
- Place a sterile, empty microcentrifuge tube on the balance and tare to zero.

- Weighing the Compound:
  - Carefully weigh 3.884 mg of **RSV604 racemate** powder into the tared tube.
  - Note: It is advisable to weigh a slightly larger amount (e.g., 10 mg) and adjust the volume of DMSO accordingly to minimize weighing errors.
- Dissolution:
  - Add 1 mL of anhydrous, cell culture grade DMSO to the tube containing 3.884 mg of **RSV604 racemate**.
  - If a different mass was weighed, calculate the required volume of DMSO using the following formula: Volume (mL) = [Mass (mg) / 388.4 (g/mol)] / 10 (mmol/L)
- Mixing:
  - Cap the tube securely.
  - Vortex the solution at medium speed until the powder is completely dissolved. Visually inspect the solution against a light source to ensure no solid particles remain. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile, amber microcentrifuge tubes.
  - Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[13]

Safety Precautions:

- Handle **RSV604 racemate** powder in a well-ventilated area or a chemical fume hood.

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- Wear appropriate PPE at all times.
- DMSO is a potent solvent and can facilitate the absorption of substances through the skin. Avoid direct contact.

Visualizations

The following diagrams illustrate the experimental workflow and the proposed mechanism of action of RSV604.

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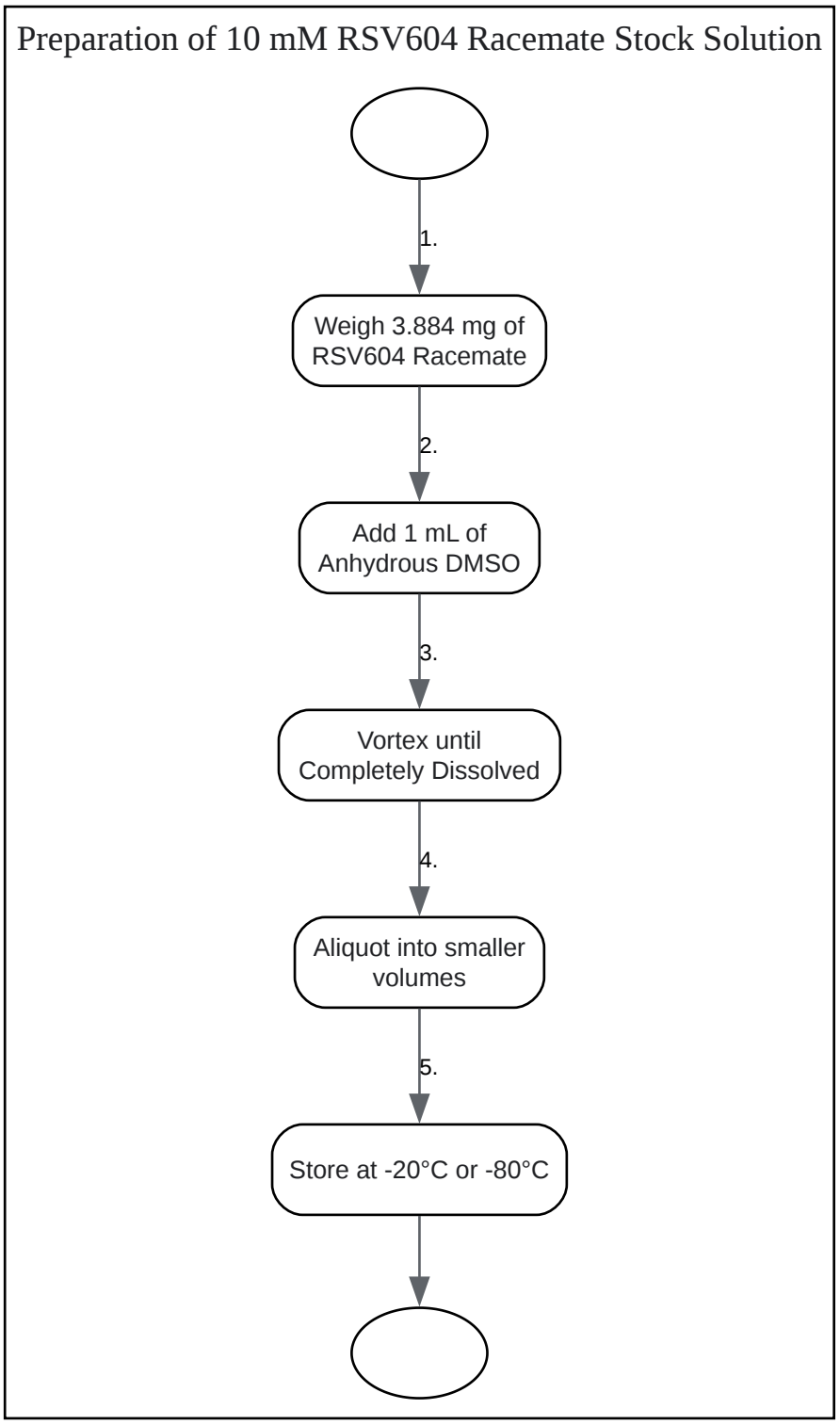

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Caption: Experimental workflow for the preparation of a 10 mM **RSV604 racemate** stock solution in DMSO.

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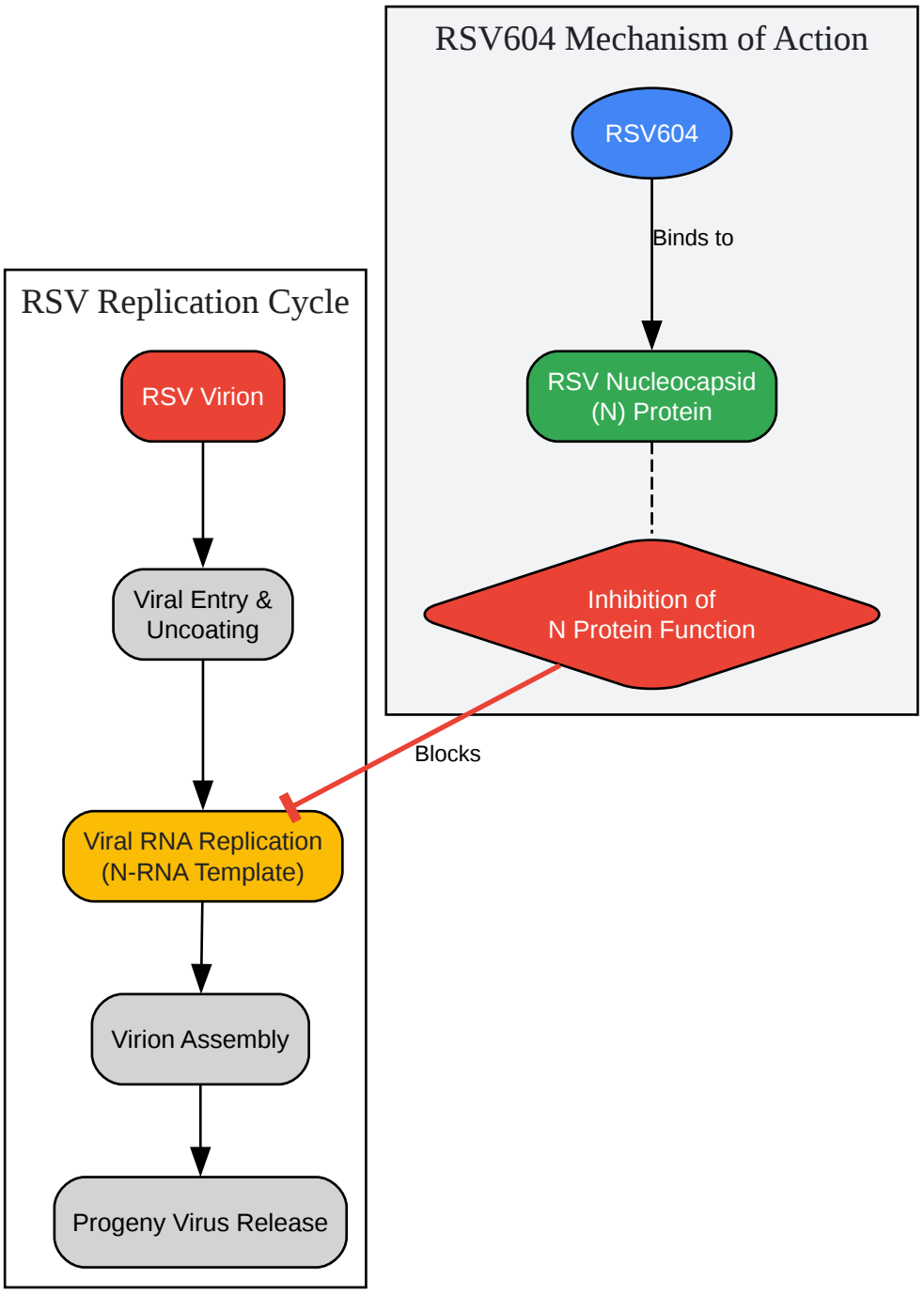

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Caption: Proposed signaling pathway for RSV604's inhibition of RSV replication.

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